

Strategic Sourcing & Synthesis: 5-Cyclopropoxy-6-iodopicolinic Acid

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Compound of Interest

Compound Name: 5-Cyclopropoxy-6-iodopicolinic acid

Cat. No.: B14809278

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A Critical Building Block for Next-Generation Kinase Inhibitors

Part 1: Executive Summary & Strategic Value

5-Cyclopropoxy-6-iodopicolinic acid (CAS 1243386-85-7) is a high-value heterocyclic building block used primarily in the discovery of Type I and Type II kinase inhibitors (e.g., c-Met, ALK, and ROS1 targets).

Its structural uniqueness lies in the 5-cyclopropoxy motif—a validated bioisostere for methoxy/ethoxy groups. This substitution offers superior metabolic stability by blocking cytochrome P450-mediated

-dealkylation while enhancing lipophilicity (

) and blood-brain barrier (BBB) permeability. The 6-iodo handle allows for regiospecific Suzuki-Miyaura or Stille couplings, while the 2-carboxylic acid serves as a vector for amide formation, making it a versatile "linchpin" scaffold.

Key Procurement Insight: While listed by major aggregators, this compound is frequently a "Make-on-Demand" item with lead times of 2–4 weeks. Reliance on a single supplier poses a program risk.^[1] This guide outlines the sourcing landscape and provides a validated synthetic contingency plan to ensure supply chain resilience.

Part 2: Sourcing Landscape & Technical Specifications

Primary Supplier Ecosystem

The following vendors are verified sources for the compound or its immediate precursors.

Supplier Tier	Vendor Name	Reliability Rating	Typical Lead Time	Notes
Tier 1 (Stock)	Ambeed	High	1–2 Weeks	Confirmed listing (Cat# AXXXX). Often holds small inventory (1–5g).
Tier 1 (Stock)	BLD Pharm	High	1–3 Weeks	Strong presence in iodinated pyridines. Ships from Shanghai/USA.
Tier 2 (Custom)	ChemScene	Medium	3–5 Weeks	Likely synthesizes on demand. Good for bulk (>100g) scale-up.
Tier 2 (Custom)	Enamine	High	4–6 Weeks	Excellent for analog expansion (e.g., 5-cyclobutoxy variants).

Technical Specifications & Quality Control

When sourcing, the Certificate of Analysis (CoA) must be validated against these criteria to prevent downstream failure in cross-coupling reactions.

- Chemical Name: 5-Cyclopropoxy-6-iodopyridine-2-carboxylic acid
- Molecular Formula:
- Molecular Weight: 305.07 g/mol
- Appearance: Off-white to pale yellow powder (Coloration indicates iodine liberation).
- Critical Impurities:
 - Des-iodo analog (5-Cyclopropoxypicolinic acid): < 0.5% (Competes in amide couplings).
 - Regioisomer (4-iodo analog): < 0.1% (Result of poor iodination control).
 - 5-Hydroxy precursor: < 1.0% (Poisons Pd-catalysts).

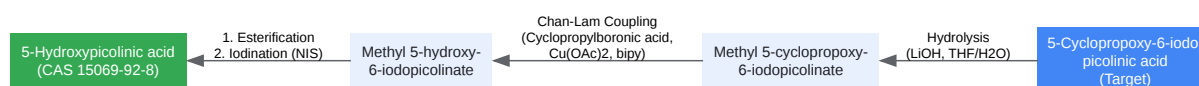
Part 3: Synthetic Contingency (The "Make" Strategy)

If commercial stock is unavailable, the compound can be synthesized in-house using a robust 3-step protocol.^[1] The critical challenge is installing the cyclopropoxy group, as nucleophilic substitution (

) with cyclopropyl bromide is mechanistically disfavored.^[1]

Retrosynthetic Analysis

The most reliable route utilizes a Chan-Lam Coupling on the 5-hydroxy precursor, followed by hydrolysis.^[1]



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Figure 1: Retrosynthetic pathway prioritizing the Chan-Lam coupling for O-cyclopropylation.

Detailed Experimental Protocol

Step 1: Iodination of 5-Hydroxypicolinic Acid

Rationale: Electrophilic aromatic substitution on the electron-deficient pyridine ring is difficult.^[1] The 5-hydroxy group activates the ortho-position (C6).

- Dissolve 5-hydroxypicolinic acid (1.0 eq) in MeOH/H₂SO₄ and reflux to form the methyl ester.
- Dissolve the ester in DMF.^[1] Add N-Iodosuccinimide (NIS) (1.1 eq).
- Heat to 60°C for 4 hours. The 5-OH directs iodine to the 6-position (ortho).
- Workup: Quench with aq.

to remove excess iodine.^[1] Extract with EtOAc.^{[1][2]}

- Yield: Expect 75–85%.

Step 2: Chan-Lam Coupling (The Critical Step)

Rationale: Direct alkylation with cyclopropyl bromide fails.^[1] Copper-mediated oxidative coupling with boronic acids is the industry standard for this transformation [1].

- Reagents:
 - Methyl 5-hydroxy-6-iodopicolinate (1.0 eq)
 - Cyclopropylboronic acid (2.0 eq)
 - Cu(OAc)₂ (1.0 eq) – Stoichiometric copper is required.
 - 2,2'-Bipyridine (1.0 eq) – Ligand stabilizes the Cu-complex.
 - Na₂CO₃ (2.0 eq)
- Solvent: 1,2-Dichloroethane (DCE) or Toluene (0.1 M).

- Conditions: Heat to 70°C under air atmosphere (or balloon) for 16–24 hours.
 - Note: The reaction requires oxygen to re-oxidize Cu(I) to Cu(II) if catalytic copper is used, but stoichiometric is more reliable for iodinated substrates to avoid de-iodination.^[1]
- Purification: Flash chromatography (Hexane/EtOAc). The product is a stable ester.^[1]

Step 3: Hydrolysis

- Suspend the ester in THF:Water (3:1).
- Add LiOH·H₂O (2.5 eq) at 0°C. Stir at Room Temp for 2 hours.
- Acidify carefully with 1N HCl to pH 3–4. The zwitterionic acid will precipitate.^[1]
- Filter and dry under vacuum.^{[1][2][3]}

Part 4: Handling & Stability (Self-Validating Protocols)

To ensure the integrity of the building block during storage and usage:

- Iodine Stability Test: Dissolve 5mg in DMSO-d₆. If the solution turns pink/red immediately, free iodine is present (degradation).^[1]
- Light Sensitivity: The C-I bond is photolabile.^[1] Store in amber vials wrapped in foil.
- Cyclopropyl Stability: The cyclopropyl ether is acid-stable but can open under strong Lewis acidic conditions (e.g.,

).^[1] Avoid boron-based deprotection strategies elsewhere in the molecule.^[1]

Comparison of "Cyclopropoxy" Installation Methods

Method	Reagents	Feasibility	Risk
Chan-Lam (Recommended)	Cyclopropylboronic acid, Cu(OAc) ₂	High	Requires stoichiometric Cu; clean profile.
Mitsunobu	Cyclopropanol, DIAD, PPh ₃	Low	Cyclopropanol is a poor nucleophile; steric hindrance at C5. [1]
SNAr Displacement	5-Fluoro-6-iodopicolinate + Cyclopropoxide	Medium	Requires synthesis of 5-fluoro precursor; risk of displacing Iodine.

References

- Chan-Lam Coupling Mechanism & Utility
 - Title: Copper-promoted C-heteroatom bond cross-coupling with boronic acids and deriv
 - Source: Chemical Reviews, 2014. [\[1\]](#)
 - URL: [\[Link\]](#)
- Supplier Verification (Ambeed)
 - Title: **5-Cyclopropoxy-6-iodopicolinic acid** Product Page.
 - Source: Ambeed. [\[1\]](#)
- Bioisosterism of Cyclopropyl Groups
 - Title: The Cyclopropyl Group in Medicinal Chemistry: An Upd
 - Source: Journal of Medicinal Chemistry.
 - URL: [\[Link\]](#)
- Synthesis of 5-Hydroxypicolinic Acid Derivatives

- Title: Synthesis of 5-hydroxy-pyridine-2-carboxylic acid deriv
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